

Application Note: Validation of Matrin 3 Target Genes by Quantitative PCR

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Compound of Interest

Compound Name: matrin 3

Cat. No.: B1178366

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Introduction

Matrin 3 (MATR3) is a highly conserved nuclear matrix protein that plays a critical role in a multitude of cellular processes by binding to both DNA and RNA.^{[1][2]} Its function is integral to nuclear architecture, gene regulation, and RNA metabolism, including transcription, alternative splicing, and mRNA stabilization.^{[1][2][3][4]} MATR3 contains two zinc finger domains for DNA binding and two RNA recognition motifs (RRMs) that are crucial for its interaction with RNA.^{[3][4][5][6]} Given its widespread involvement in cellular functions, dysregulation of MATR3 has been implicated in various diseases, including amyotrophic lateral sclerosis (ALS), frontotemporal dementia (FTD), and certain cancers.^{[1][3][7]}

The identification and validation of MATR3 target genes are crucial for understanding its biological functions and its role in disease pathogenesis. Quantitative Polymerase Chain Reaction (qPCR) is a sensitive and specific method for quantifying gene expression levels, making it an ideal technique for validating putative MATR3 target genes identified through high-throughput methods like ChIP-seq, PAR-CLIP, or RNA-seq. This application note provides a detailed protocol for the validation of MATR3 target genes using qPCR.

Matrin 3 and Its Role in Gene Regulation

MATR3 regulates gene expression at multiple levels:

- Transcriptional Regulation: MATR3 can bind to enhancer and promoter regions of genes, interacting with transcription factors to modulate their expression.[3]
- Alternative Splicing: By binding to intronic pyrimidine-rich sequences, MATR3 can influence the inclusion or exclusion of exons, thereby regulating the production of different protein isoforms from a single gene.[8][9]
- mRNA Stability: MATR3 can bind to and stabilize certain mRNA transcripts, affecting their half-life and ultimately the amount of protein produced.[10][11][12]

Validated and Putative Matrin 3 Target Genes

Several studies have identified and, in some cases, validated the targets of MATR3. These targets are involved in diverse cellular pathways, including RNA metabolism, DNA damage response, and cell cycle control.

Data Presentation: qPCR Validation of Matrin 3 Target Genes

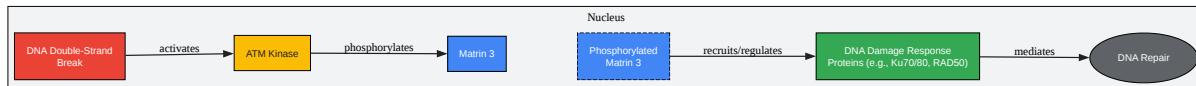
The following table summarizes representative quantitative data from hypothetical qPCR experiments designed to validate MATR3 target genes. The data illustrates the expected changes in gene expression following the knockdown of MATR3 in a relevant cell line.

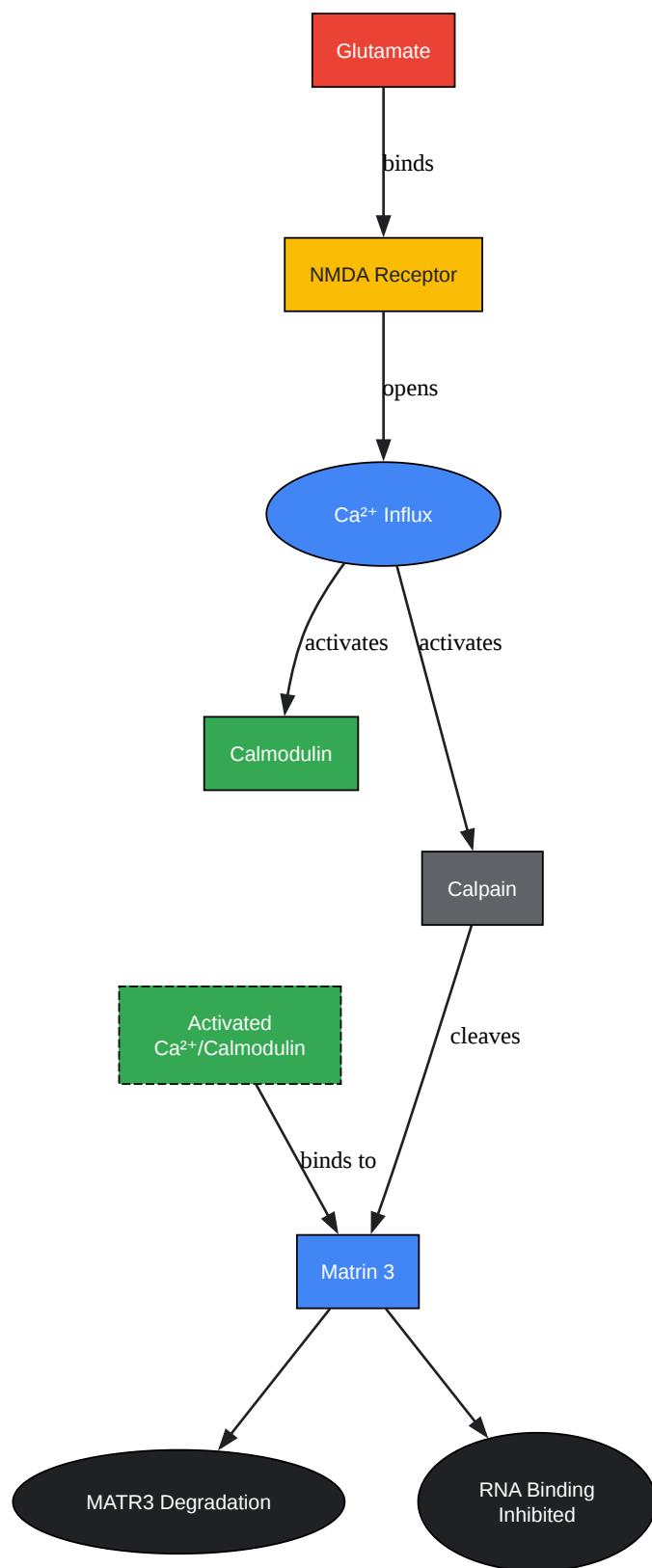
Target Gene	Gene Function	Expected Change upon MATR3 Knockdown	Fold Change (Mean ± SD)	p-value
Splicing Targets				
SETD5	Histone Methyltransferase	Increased Exon Inclusion	1.8 ± 0.2	< 0.05
TTLL5	Tubulin Tyrosine Ligase-Like 5	Increased Exon Inclusion	2.1 ± 0.3	< 0.05
WIBG	Within BGCN Homolog	Increased Exon Inclusion	1.6 ± 0.15	< 0.05
OGDH	Oxoglutarate Dehydrogenase	Increased Exon Inclusion	1.9 ± 0.25	< 0.05
ELN	Elastin	Increased Exon Inclusion	1.5 ± 0.2	< 0.05
Autoinflammation				
TDRD3	Tudor Domain Containing 3	Downregulation (due to mis-splicing)	0.4 ± 0.08	< 0.01
Cell Cycle Regulation				
CDK6	Cyclin-Dependent Kinase 6	Downregulation	0.6 ± 0.1	< 0.05
CCND1	Cyclin D1	Downregulation	0.7 ± 0.12	< 0.05
CCND2	Cyclin D2	Downregulation	0.5 ± 0.09	< 0.01
CDKN1A (p21)	Cyclin-Dependent	Upregulation	2.5 ± 0.4	< 0.01

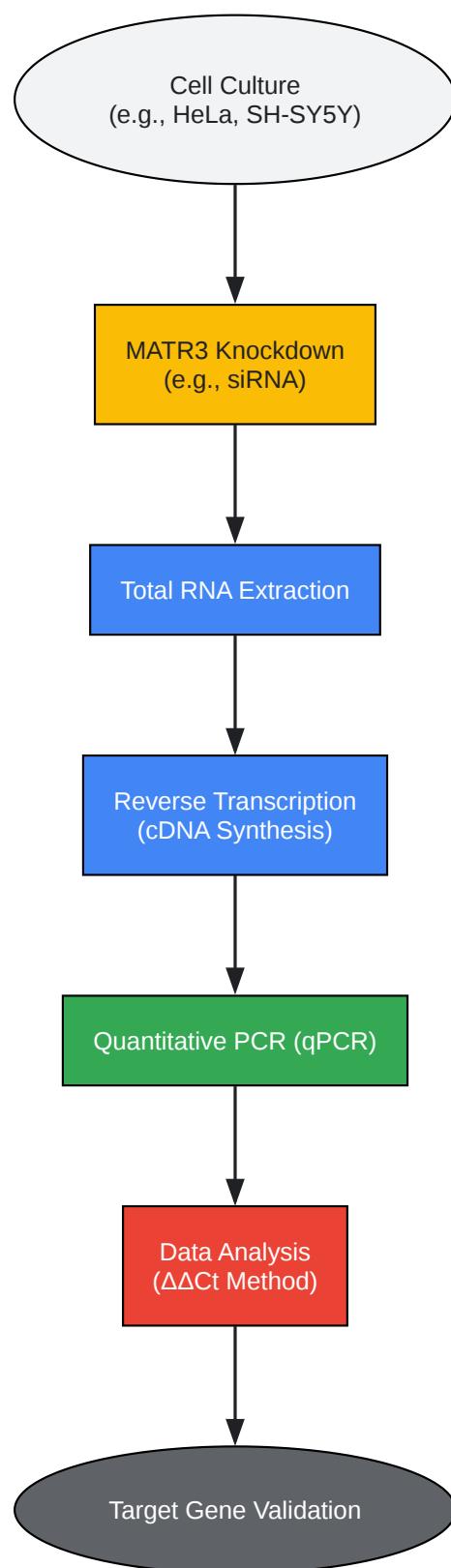
	Kinase Inhibitor			
	1A			
CDKN1B (p27)	Cyclin- Dependent Kinase Inhibitor	Upregulation	2.2 ± 0.3	< 0.01
	1B			

Signaling Pathways Involving Matrin 3

MATR3 is a node in several critical signaling pathways. Understanding these pathways provides context for the function of its target genes.





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